

# Proper Disposal Procedures for kb-NB142-70

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## Compound of Interest

Compound Name: kb-NB142-70

Cat. No.: B608308

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For Research Use Only: This product is not intended for human or veterinary use.<sup>[1][2][3]</sup> All handling and disposal procedures should be conducted in accordance with institutional guidelines and local regulations for chemical waste.

**kb-NB142-70** is a potent and selective inhibitor of protein kinase D (PKD) and is used in laboratory settings for cancer and cellular signaling research.<sup>[4][5]</sup> Proper disposal is critical to ensure personnel safety and environmental protection. The following guide provides essential information for the safe handling and disposal of **kb-NB142-70**.

## Chemical and Physical Properties

A clear understanding of the chemical's properties is the first step in safe handling and disposal.

Property	Value	Source
Chemical Name	9-Hydroxy-3,4-dihydro-2H-[4]-benzothio[2,3-f][4]thiazepin-5-one	[5]
Molecular Formula	C <sub>11</sub> H <sub>9</sub> NO <sub>2</sub> S <sub>2</sub>	[1][2][5]
Molecular Weight	251.32 g/mol	[1][5]
CAS Number	1233533-04-4	[1][2][5]
Appearance	Solid powder	[3][6]
Solubility	Soluble in DMSO (to 100 mM), Ethanol (with warming)	[5][6]
Storage	Store at -20°C as a powder.[3] [6] Solution storage is not recommended for long periods.[6]	

## Hazard Identification and Personal Protective Equipment (PPE)

While a specific, detailed hazard profile is not publicly available, **kb-NB142-70** is an active biological agent. As a standard practice for handling such chemicals, the following PPE should be worn at all times:

- Gloves: Nitrile or other chemically resistant gloves.
- Eye Protection: Safety glasses with side shields or goggles.
- Lab Coat: A standard laboratory coat.
- Respiratory Protection: A fume hood should be used when handling the solid powder to avoid inhalation.

## Step-by-Step Disposal Protocol

This protocol outlines the segregation and disposal of different waste streams generated from experiments involving **kb-NB142-70**.

**Step 1: Segregate Waste Streams** Proper waste segregation is the most critical step.

Immediately after use, separate waste into the designated containers.

- **Unused Solid Compound:** The original container with any remaining solid **kb-NB142-70** should be treated as chemical waste.
- **Contaminated Labware:** This includes pipette tips, microfuge tubes, and any other disposable plastics that have come into direct contact with the compound.
- **Liquid Waste:** Solutions containing **kb-NB142-70** (e.g., dissolved in DMSO or cell culture media) must be collected separately.
- **Contaminated PPE:** Used gloves, disposable lab coats, etc.

**Step 2: Package Waste for Disposal**

- **Solid Waste:**
  - Place all contaminated disposable labware (pipette tips, tubes, etc.) into a designated, clearly labeled hazardous waste bag or container.
  - The original vial of unused **kb-NB142-70** should be sealed securely and placed in the same container.
- **Liquid Waste:**
  - Collect all aqueous and solvent-based solutions containing **kb-NB142-70** in a dedicated, sealed, and leak-proof hazardous waste container.
  - Do not mix with other chemical waste streams unless approved by your institution's Environmental Health & Safety (EHS) department. The high concentration of DMSO in stock solutions requires special consideration.
- **Contaminated PPE:**

- Place all used PPE into a separate, clearly labeled waste bag.

### Step 3: Labeling and Storage

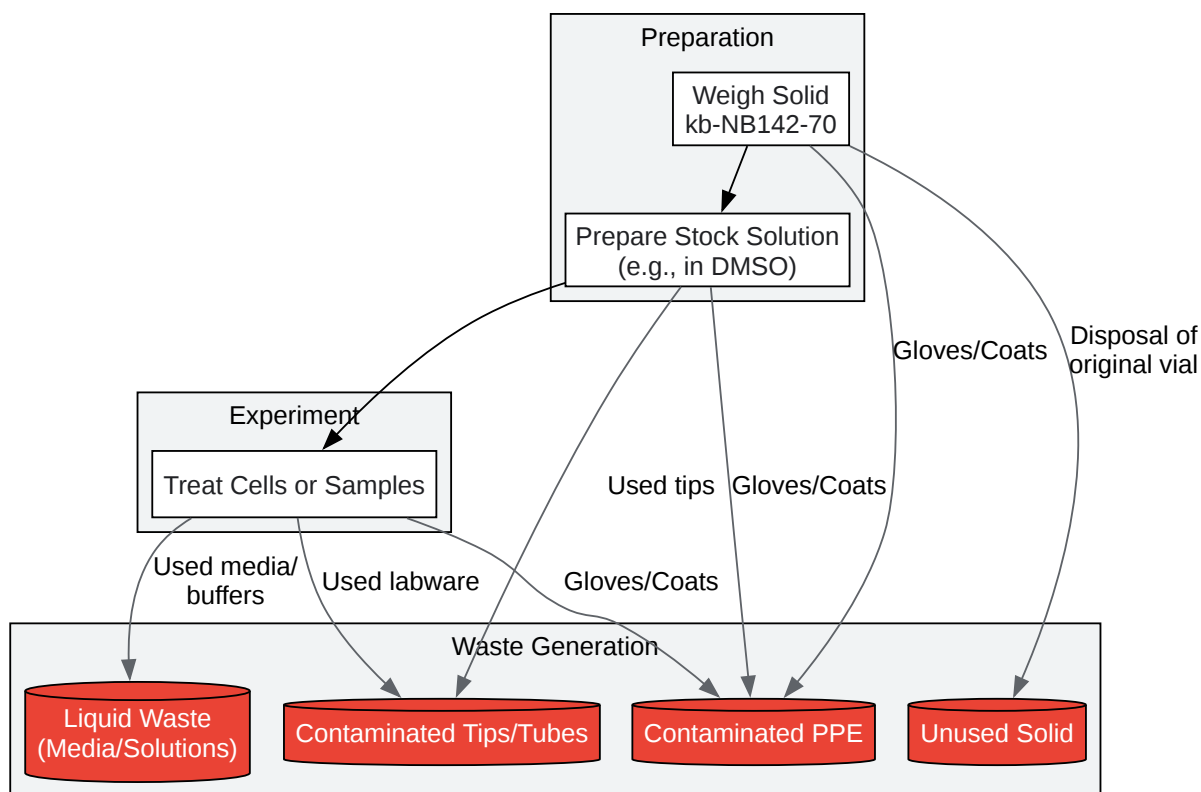
- Clearly label all waste containers with "Hazardous Waste," the full chemical name ("**kb-NB142-70**"), the solvent (e.g., "DMSO solution"), and the approximate concentration and volume.
- Store the sealed waste containers in a designated, secure, and well-ventilated secondary containment area while awaiting pickup.

### Step 4: Arrange for Professional Disposal

- Contact your institution's EHS department to schedule a pickup for the hazardous waste.
- Do not pour any liquid waste containing **kb-NB142-70** down the drain.
- Do not dispose of any solid waste or contaminated labware in the regular trash.

## Experimental Workflow and Waste Generation

The following diagram illustrates a typical experimental workflow and highlights the points at which different waste streams are generated.

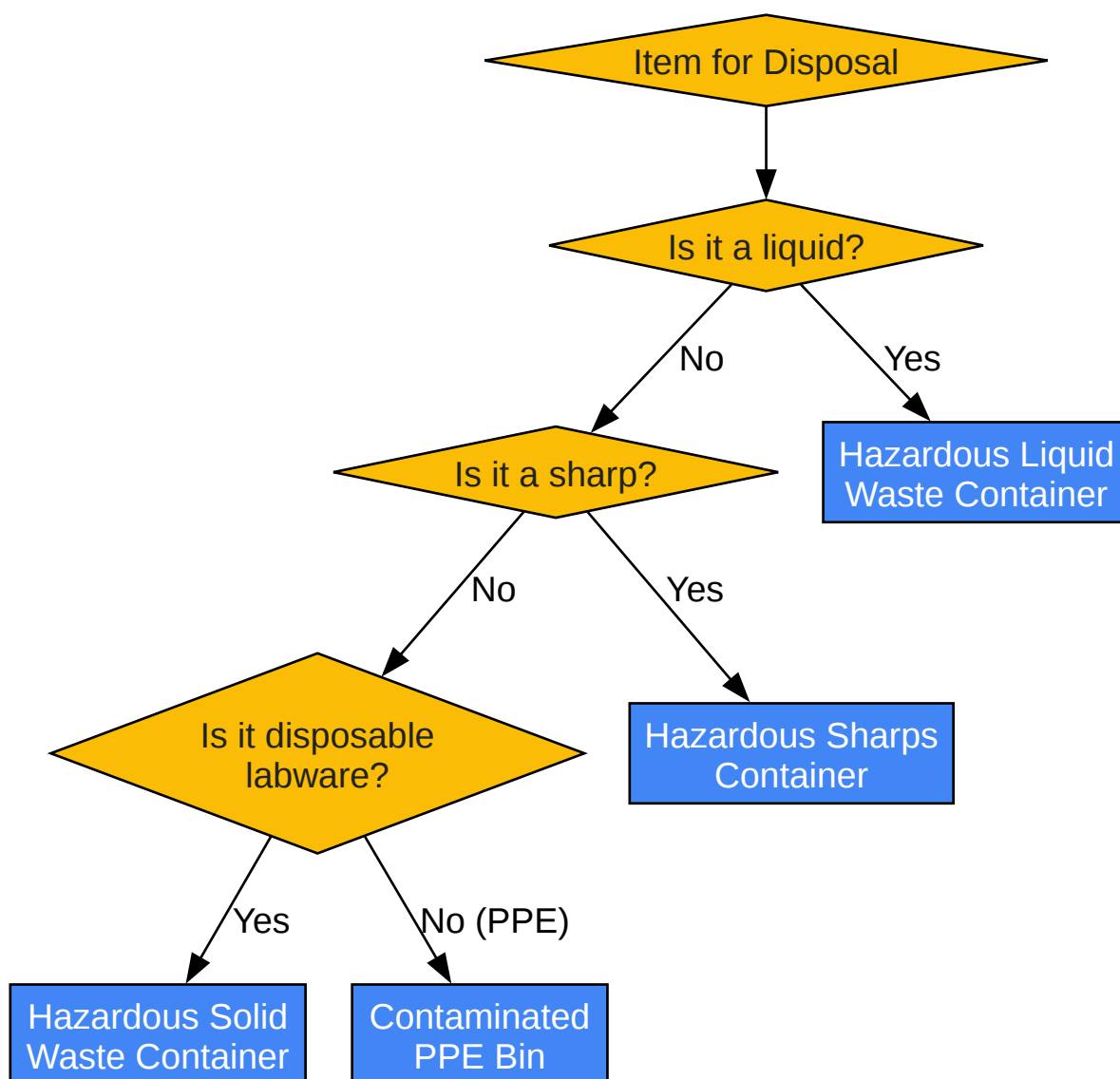


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Caption: Waste generation points during a typical **kb-NB142-70** experiment.

## Disposal Decision Logic

This flowchart provides a logical path for determining the correct disposal container for any item potentially contaminated with **kb-NB142-70**.



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Caption: Decision tree for segregating **kb-NB142-70** waste streams.

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## References

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